

Application Notes and Protocols: Solid-Phase Synthesis of Pentapeptide-31

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Pentapeptide-31*

CAS No.: *1232137-75-5*

Cat. No.: *B612795*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Pentapeptide-31 is a synthetic peptide with the amino acid sequence Alanine-Glycine-Glutamic Acid-Leucine-Serine, featuring a C-terminal amide (Ala-Gly-Glu-Leu-Ser-NH₂).^{[1][2][3]} It is recognized in the cosmetic and dermatological fields for its anti-aging properties.^{[4][5]} Research suggests that **Pentapeptide-31** can stimulate collagen production and improve cellular turnover, which helps to reduce the appearance of fine lines and wrinkles and enhance skin firmness and vitality. The solid-phase peptide synthesis (SPPS) method, particularly utilizing Fmoc (9-fluorenylmethyloxycarbonyl) chemistry, is the standard approach for producing high-purity peptides like **Pentapeptide-31**. This orthogonal protection strategy allows for the sequential addition of amino acids to a growing peptide chain anchored to a solid resin support under mild conditions.

These application notes provide a detailed protocol for the manual solid-phase synthesis of **Pentapeptide-31**, followed by its cleavage from the resin, purification, and characterization.

Quantitative Data Summary

The following table summarizes the expected quantitative data from the solid-phase synthesis of **Pentapeptide-31** based on a 0.1 mmol scale. Actual results may vary depending on the specific reagents, equipment, and techniques used.

Parameter	Expected Value	Method of Analysis
Crude Peptide Yield	70-85%	Gravimetric Analysis
Purity (Post-Purification)	>98%	Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC)
Molecular Weight (Expected)	474.51 g/mol	Mass Spectrometry (MALDI-TOF or ESI-MS)
Molecular Weight (Observed)	474.5 ± 0.5 g/mol	Mass Spectrometry (MALDI-TOF or ESI-MS)

Experimental Protocols

Materials and Reagents

- Resin: Rink Amide MBHA resin (100-200 mesh, substitution level ~0.5 mmol/g)
- Fmoc-Protected Amino Acids:
 - Fmoc-Ala-OH
 - Fmoc-Gly-OH
 - Fmoc-Glu(OtBu)-OH
 - Fmoc-Leu-OH
 - Fmoc-Ser(tBu)-OH
- Solvents:

- N,N-Dimethylformamide (DMF), peptide synthesis grade
- Dichloromethane (DCM), peptide synthesis grade
- Piperidine, peptide synthesis grade
- Methanol (MeOH)
- Diisopropyl ether (cold)
- Coupling Reagents:
 - HBTU (2-(1H-benzotriazol-1-yl)-1,1,3,3-tetramethyluronium hexafluorophosphate)
 - HOBt (Hydroxybenzotriazole)
 - DIPEA (N,N-Diisopropylethylamine)
- Cleavage Cocktail:
 - Trifluoroacetic acid (TFA), reagent grade
 - Triisopropylsilane (TIS)
 - Water (deionized)
- Purification:
 - Acetonitrile (ACN), HPLC grade
 - Water, HPLC grade
 - TFA, HPLC grade

Protocol 1: Solid-Phase Peptide Synthesis (SPPS) of Pentapeptide-31

This protocol describes the manual synthesis of **Pentapeptide-31** on a 0.1 mmol scale using the Fmoc/tBu strategy.

1. Resin Swelling:

- Weigh 200 mg of Rink Amide MBHA resin (~0.1 mmol) and place it into a fritted reaction vessel.
- Add 5 mL of DMF to the resin and allow it to swell for 30 minutes at room temperature with gentle agitation.
- Drain the DMF.

2. Initial Fmoc Deprotection:

- Add 5 mL of 20% (v/v) piperidine in DMF to the resin.
- Agitate for 5 minutes and drain.
- Add another 5 mL of 20% piperidine in DMF and agitate for 15 minutes.
- Drain the solution and wash the resin thoroughly with DMF (5 x 5 mL).

3. Amino Acid Coupling Cycle (repeated for each amino acid in the sequence: Ser, Leu, Glu, Gly, Ala):

4. Final Washing:

- After the final amino acid (Fmoc-Ala-OH) has been coupled and deprotected, wash the peptidyl-resin with DMF (3 x 5 mL), DCM (3 x 5 mL), and Methanol (3 x 5 mL).
- Dry the resin under a high vacuum for at least 2 hours.

Protocol 2: Cleavage and Deprotection

CAUTION: This procedure must be performed in a well-ventilated fume hood. TFA is highly corrosive.

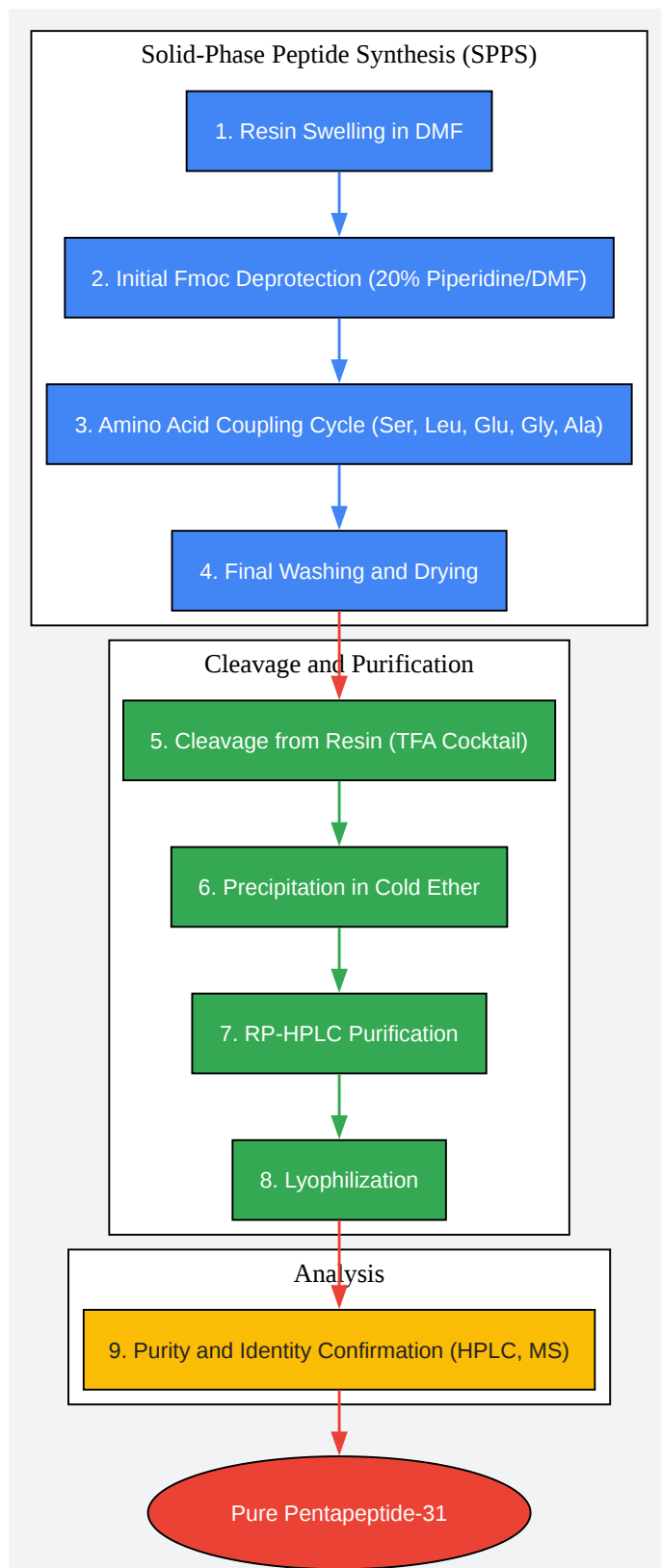
- Prepare the cleavage cocktail: 95% TFA, 2.5% TIS, and 2.5% water. For the dried resin, prepare 5 mL of the cocktail.
- Add the cleavage cocktail to the reaction vessel containing the dry peptidyl-resin.
- Agitate the mixture at room temperature for 2-3 hours. The resin may change color.
- Filter the cleavage mixture into a cold 50 mL centrifuge tube.
- Wash the resin with an additional 1-2 mL of TFA and combine the filtrates.

- Precipitate the crude peptide by adding the TFA solution dropwise to 40 mL of cold diisopropyl ether. A white precipitate should form.
- Centrifuge the mixture at 3000 rpm for 10 minutes.
- Decant the ether and wash the peptide pellet with cold diisopropyl ether (2 x 30 mL).
- After the final wash, dry the crude peptide pellet under a stream of nitrogen and then under a high vacuum to remove residual ether.

Protocol 3: Peptide Purification and Analysis

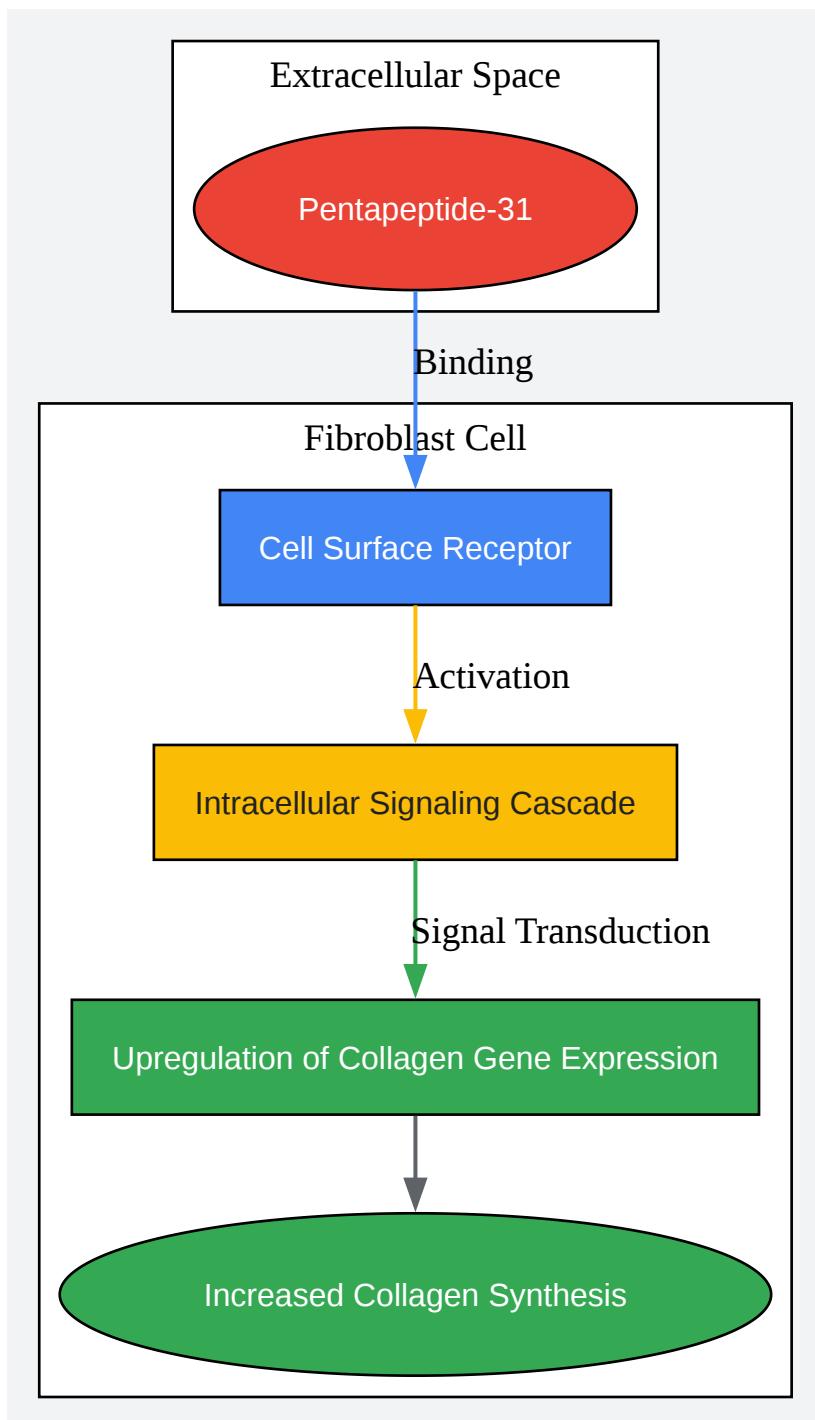
- Purification by RP-HPLC:
 - Dissolve the crude peptide in a minimal amount of 50% acetonitrile/water.
 - Purify the peptide using a preparative RP-HPLC system with a C18 column.
 - Use a linear gradient of 0-60% acetonitrile (containing 0.1% TFA) in water (containing 0.1% TFA) over 60 minutes.
 - Monitor the elution at 220 nm and collect the fractions corresponding to the major peak.
- Purity Analysis by Analytical RP-HPLC:
 - Analyze the collected fractions using an analytical RP-HPLC with a C18 column to confirm purity.
- Mass Spectrometry:
 - Confirm the identity of the purified peptide by determining its molecular weight using MALDI-TOF or ESI-MS.
- Lyophilization:
 - Combine the pure fractions and lyophilize to obtain the final **Pentapeptide-31** as a white, fluffy powder.

Visualizations



[Click to download full resolution via product page](#)

Caption: Workflow for the solid-phase synthesis of **Pentapeptide-31**.



[Click to download full resolution via product page](#)

Caption: Proposed signaling pathway for **Pentapeptide-31** in skin cells.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. medchemexpress.com \[medchemexpress.com\]](#)
- [2. medchemexpress.com \[medchemexpress.com\]](#)
- [3. Pentapeptide-31 | C₁₉H₃₄N₆O₈ | CID 131801094 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [4. The Usage of Pentapeptide-31 - Creative Peptides \[creative-peptides.com\]](#)
- [5. myrevea.com \[myrevea.com\]](#)
- To cite this document: BenchChem. [Application Notes and Protocols: Solid-Phase Synthesis of Pentapeptide-31]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b612795/docs#application-notes-and-protocols-solid-phase-synthesis-of-pentapeptide-31\]](https://www.benchchem.com/product/b612795/docs#application-notes-and-protocols-solid-phase-synthesis-of-pentapeptide-31)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)